

KSK94 vs. A-331440: A Comparative Guide for Metabolic Research

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Compound of Interest

Compound Name: KSK94

Cat. No.: B15139271

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In the landscape of metabolic research, particularly in the pursuit of anti-obesity therapeutics, the modulation of histamine receptors has emerged as a promising strategy. Among the compounds investigated, **KSK94** and A-331440 have garnered attention for their potential to influence metabolic parameters. This guide provides a detailed, objective comparison of these two molecules, supported by experimental data, to aid researchers, scientists, and drug development professionals in their work.

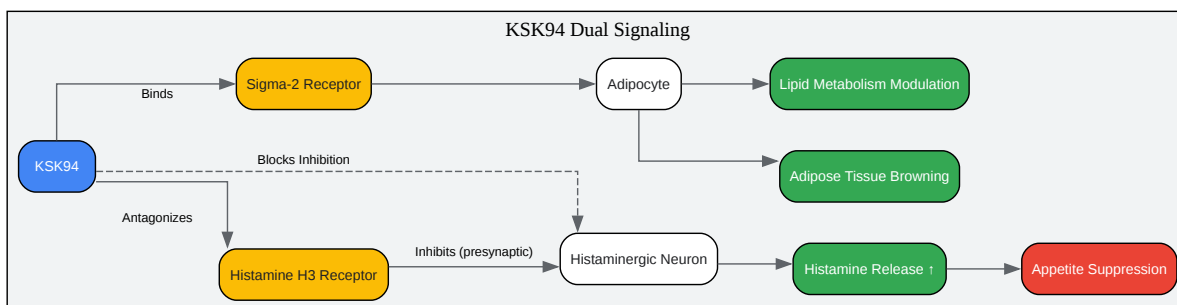
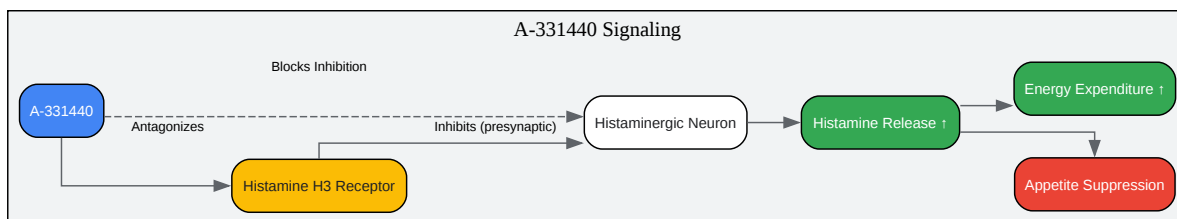
At a Glance: Key Differences

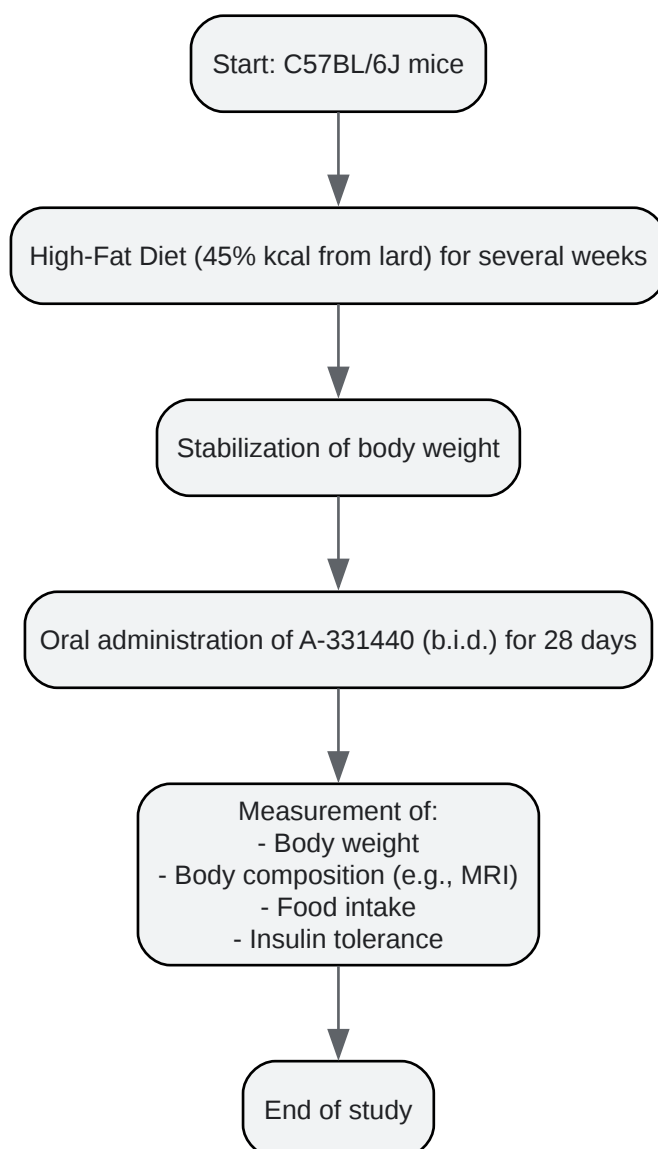
Feature	KSK94	A-331440
Primary Target(s)	Dual Histamine H3 Receptor and Sigma-2 Receptor Ligand	Selective Histamine H3 Receptor Antagonist
Reported Effects	Anorectic effect, prevents visceral adipose tissue hypertrophy and inflammation, normalizes leptin and resistin levels, potential to induce browning of white adipose tissue.[1]	Reduces body weight and body fat, improves insulin tolerance.[2][3][4]
Development Status	Preclinical	Preclinical (development halted due to genotoxicity)[5][6]
Structural Relationship	Structural analog of A-331440. [1][5]	A non-imidazole histamine H3 receptor antagonist.[3][4]

Mechanism of Action and Signaling Pathways

A-331440 exerts its effects primarily through the potent and selective antagonism of the histamine H3 receptor. The H3 receptor is a presynaptic autoreceptor that negatively regulates the release of histamine and other neurotransmitters in the central nervous system. By blocking this receptor, A-331440 increases the release of histamine, a neurotransmitter known to suppress appetite and increase energy expenditure.

KSK94, a structural analog of A-331440, also acts as a histamine H3 receptor antagonist.[1][5] However, it possesses a dual mechanism of action, also targeting the sigma-2 receptor.[1] The sigma-2 receptor is implicated in various cellular processes, including cell survival and lipid metabolism. The synergistic action on both H3 and sigma-2 receptors may contribute to the broader range of metabolic effects observed with **KSK94**.





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